

An In-depth Technical Guide to the Chemical Properties of Methyl 4-ethylbenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-ethylbenzoate

Cat. No.: B1265719

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This guide provides a comprehensive overview of the chemical and physical properties of **methyl 4-ethylbenzoate**, tailored for researchers, scientists, and professionals in drug development. It includes detailed experimental protocols, spectroscopic data, and safety information.

Chemical Identity and Physical Properties

Methyl 4-ethylbenzoate is an organic compound classified as an ester of 4-ethylbenzoic acid and methanol. It is a colorless liquid at room temperature and is primarily used as a chemical intermediate in organic synthesis.

Table 1: Physical and Chemical Properties of **Methyl 4-ethylbenzoate**

Property	Value	Reference
CAS Number	7364-20-7	
Molecular Formula	C ₁₀ H ₁₂ O ₂	
Molecular Weight	164.20 g/mol	
Appearance	Clear, colorless liquid/oil	[1]
Boiling Point	105-107 °C at 15 mmHg	[1][2]
Density	1.025 - 1.039 g/cm ³ at 25 °C	[1][2]
Storage Temperature	Room Temperature, sealed in a dry environment	[1][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **methyl 4-ethylbenzoate**.

Table 2: Spectroscopic Data of **Methyl 4-ethylbenzoate**

Technique	Data
¹ H NMR	Data available for the similar compound, ethyl 4-methylbenzoate, suggests characteristic aromatic and aliphatic proton signals.
¹³ C NMR	Data for the similar compound, ethyl 4-methylbenzoate, is available.
FTIR	Expected to show characteristic peaks for C=O (ester), C-O stretching, and aromatic C-H bonds.
Mass Spectrometry	Expected to show a molecular ion peak corresponding to its molecular weight and characteristic fragmentation patterns.

Experimental Protocols

The following sections detail the experimental procedures for the synthesis, purification, and analysis of **methyl 4-ethylbenzoate**.

Methyl 4-ethylbenzoate is commonly synthesized via the Fischer esterification of 4-ethylbenzoic acid with methanol, using a strong acid catalyst such as sulfuric acid.

Reaction: 4-ethylbenzoic acid + methanol \rightleftharpoons **methyl 4-ethylbenzoate** + water

Materials:

- 4-ethylbenzoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid
- Sodium bicarbonate (5% aqueous solution)
- Brine (saturated aqueous sodium chloride)
- Anhydrous magnesium sulfate
- Diethyl ether

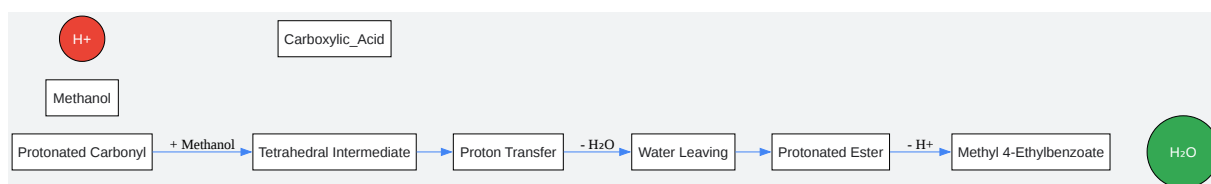
Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

- Distillation apparatus

Procedure:

- In a round-bottom flask, combine 4-ethylbenzoic acid and an excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted carboxylic acid), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **methyl 4-ethylbenzoate**.



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Fischer Esterification Mechanism

The crude product can be purified by fractional distillation under reduced pressure to obtain high-purity **methyl 4-ethylbenzoate**.

Equipment:

- Distillation flask
- Fractionating column (e.g., Vigreux column)
- Condenser
- Receiving flask
- Vacuum source and gauge
- Heating mantle

Procedure:

- Set up the fractional distillation apparatus.
- Place the crude **methyl 4-ethylbenzoate** in the distillation flask with a few boiling chips.
- Apply a vacuum and gradually heat the flask.
- Collect the fraction that distills at the boiling point of **methyl 4-ethylbenzoate** at the corresponding pressure (105-107 °C at 15 mmHg).^{[1][2]}

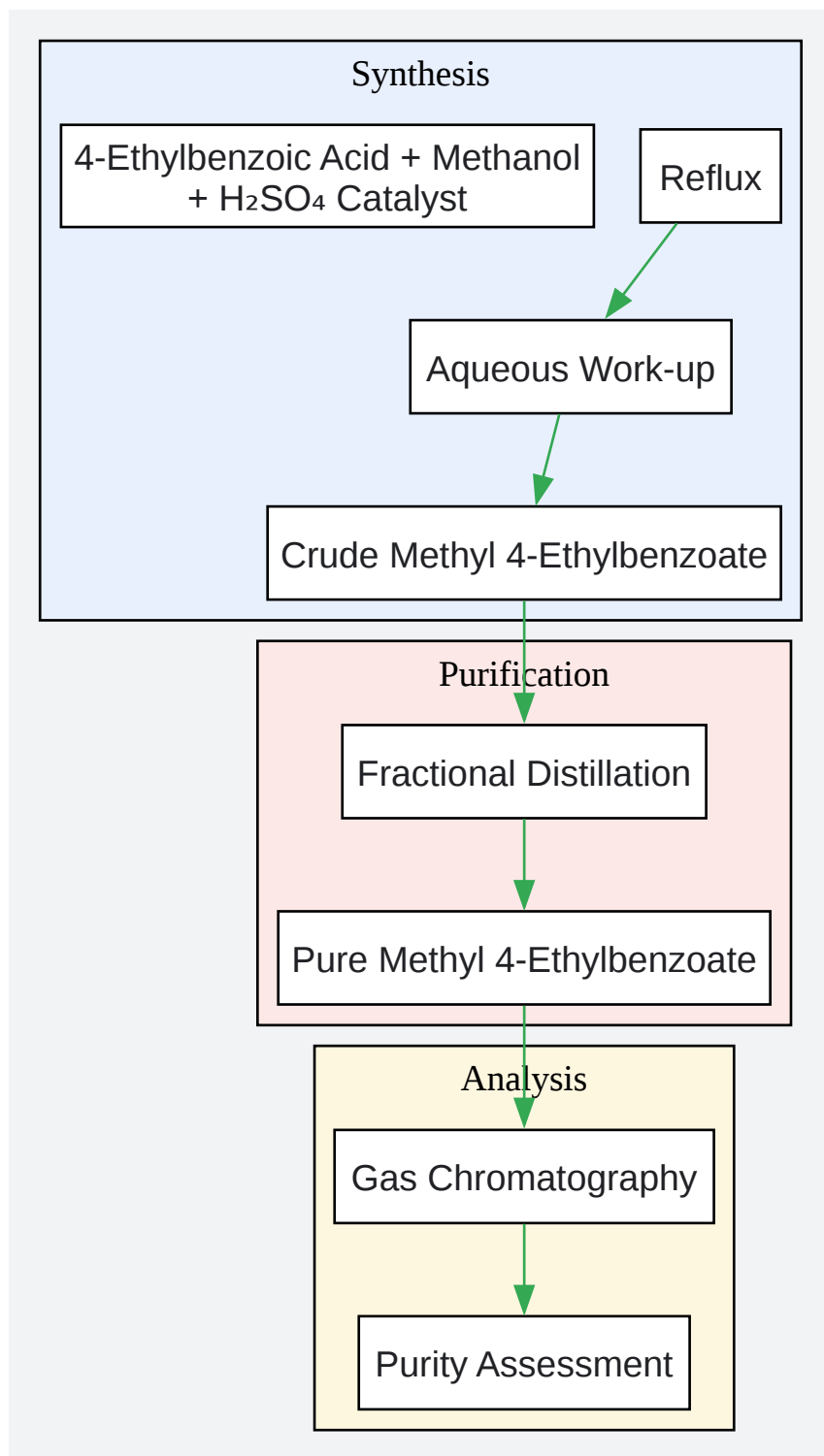
The purity of the synthesized **methyl 4-ethylbenzoate** can be determined by gas chromatography.

Instrumentation:

- Gas chromatograph equipped with a flame ionization detector (FID).
- Capillary column suitable for the analysis of esters (e.g., a non-polar or medium-polarity column).

Typical GC Conditions:

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Temperature Program: Start at a suitable initial temperature, then ramp to a final temperature to ensure the elution of the compound.
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injection Mode: Split or splitless, depending on the sample concentration.



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Experimental Workflow for **Methyl 4-Ethylbenzoate**

Safety and Handling

Methyl 4-ethylbenzoate should be handled with appropriate safety precautions in a well-ventilated area.

Table 3: Safety Information

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H315: Causes skin irritation.	P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
H319: Causes serious eye irritation.	P302+P352: IF ON SKIN: Wash with plenty of water.
H335: May cause respiratory irritation.	P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

This safety information is based on available data and may not be exhaustive.

Conclusion

This technical guide provides essential information on the chemical properties, synthesis, purification, and analysis of **methyl 4-ethylbenzoate**. The detailed protocols and data are intended to support researchers and professionals in their work with this compound. Adherence to safety guidelines is paramount when handling this chemical.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Methyl 4-ethylbenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265719#methyl-4-ethylbenzoate-chemical-properties]

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